

An In-depth Technical Guide to 5-Bromo-6-methoxybenzofuran-2-carboxylic acid

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Compound of Interest

Compound Name: 5-Bromo-6-methoxybenzofuran-2-carboxylic acid

Cat. No.: B3018649

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CAS Number: 20073-19-2

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This technical guide provides a comprehensive overview of **5-Bromo-6-methoxybenzofuran-2-carboxylic acid**, a key heterocyclic building block for researchers, scientists, and professionals in drug development. This document delves into its chemical and physical properties, outlines a plausible synthetic pathway, predicts its spectral characteristics, and explores its potential applications in medicinal chemistry, all grounded in authoritative scientific context.

Introduction: The Significance of the Benzofuran Scaffold

The benzofuran nucleus is a privileged heterocyclic scaffold frequently encountered in natural products and synthetic molecules with a wide array of biological activities. Its unique electronic and structural features make it a versatile template for the design of novel therapeutic agents. Benzofuran derivatives have demonstrated a broad spectrum of pharmacological properties, including antimicrobial, anti-inflammatory, antiviral, and anticancer activities. The strategic functionalization of the benzofuran ring system allows for the fine-tuning of a molecule's physicochemical properties and biological targets, making it a cornerstone in modern medicinal chemistry. **5-Bromo-6-methoxybenzofuran-2-carboxylic acid**, with its strategic placement of

a bromine atom, a methoxy group, and a carboxylic acid moiety, represents a valuable intermediate for the synthesis of complex and potentially bioactive molecules.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **5-Bromo-6-methoxybenzofuran-2-carboxylic acid** is essential for its effective use in synthesis and drug design. The following table summarizes its key known and predicted properties.

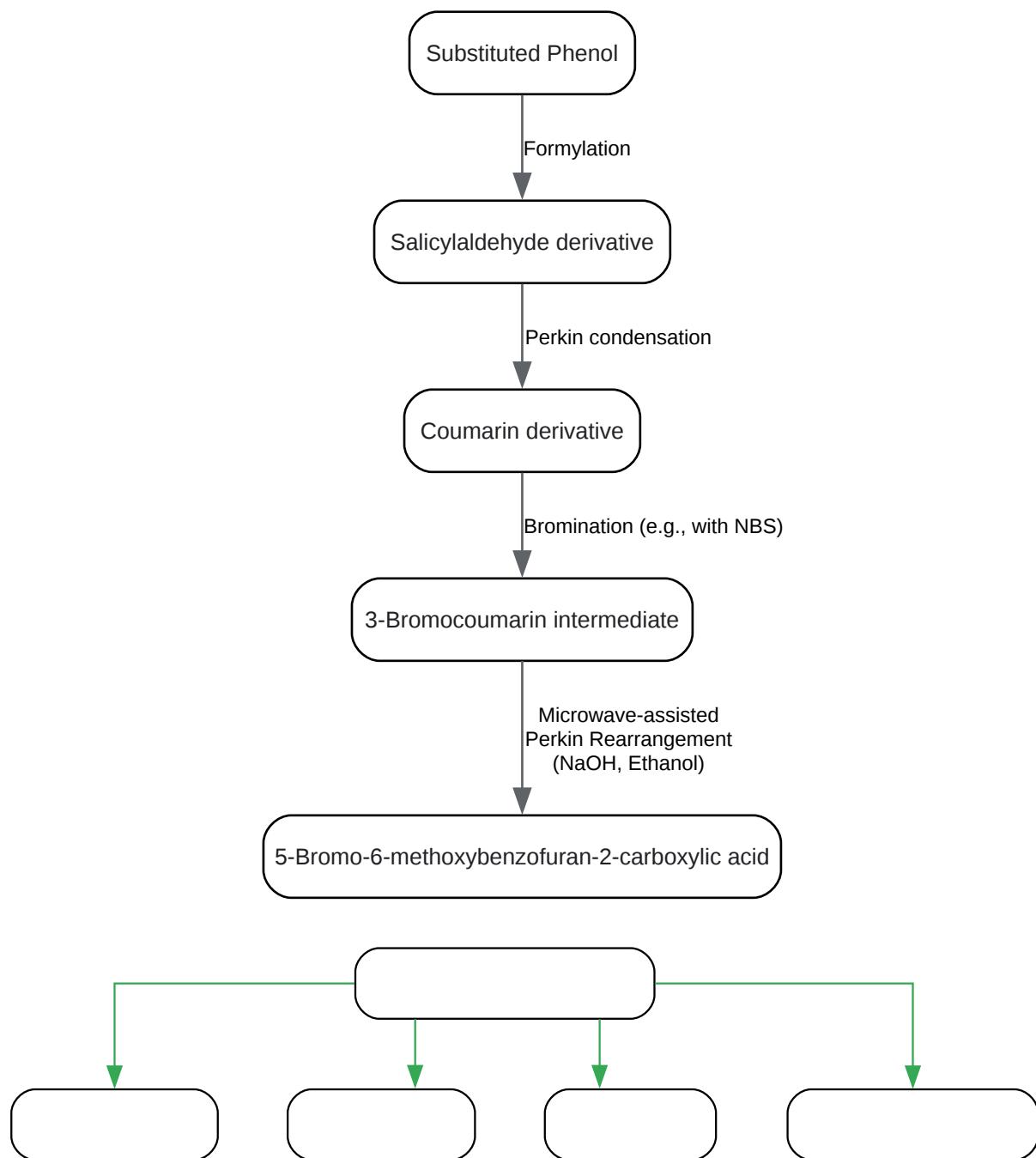
Property	Value	Source(s)
CAS Number	20073-19-2	[1] [2] [3]
Molecular Formula	C ₁₀ H ₇ BrO ₄	[3]
Molecular Weight	271.06 g/mol	[3]
Boiling Point	399.7 ± 37.0 °C at 760 mmHg (Predicted)	[2]
Density	1.7 ± 0.1 g/cm ³ (Predicted)	[2]
Flash Point	195.5 ± 26.5 °C (Predicted)	[1]
LogP	2.82 (Predicted)	[1]
Melting Point	Not available	[2]
Storage	Sealed in dry, 2-8°C	[3]

Synthesis and Reaction Mechanisms

While a specific, detailed experimental protocol for the synthesis of **5-Bromo-6-methoxybenzofuran-2-carboxylic acid** is not readily available in the reviewed literature, a plausible synthetic route can be devised based on established methods for analogous benzofuran-2-carboxylic acids. A highly efficient approach involves the Perkin rearrangement of a substituted 3-bromocoumarin under microwave irradiation.[\[4\]](#)

Proposed Synthetic Pathway

The synthesis would likely begin with a suitably substituted phenol, which would undergo a series of reactions to form a 3-bromocoumarin intermediate. This intermediate would then be subjected to a microwave-assisted Perkin rearrangement to yield the target benzofuran-2-carboxylic acid.



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